

Calibration requirements for the ContraCon temperature and humidity sensors

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	contracon	
Cat. No.:	B1167394	Get Quote

Technical Support Center: ContraCon Temperature and Humidity Sensors

This technical support center provides researchers, scientists, and drug development professionals with essential information on the calibration and troubleshooting of temperature and humidity sensors in equipment utilizing the **ContraCon** decontamination routine, such as the Thermo Scientific Heracell 150i and 240i CO2 incubators.

Frequently Asked Questions (FAQs)

Q1: How often do the temperature and humidity sensors in my **ContraCon**-equipped incubator need to be calibrated?

A1: For optimal performance and to ensure the validity of your experimental conditions, regular calibration is crucial. A recommended calibration interval for the temperature sensor is every six months.[1] While specific guidelines for the humidity sensor are not as explicitly defined in the available documentation, a similar biannual or annual calibration schedule is a good laboratory practice, depending on the criticality of the humidity levels for your research.

Q2: Can the temperature and humidity sensors remain inside the incubator during a **ContraCon** decontamination cycle?



A2: Yes, the sensors are designed to be thermostable and can remain in place during the 90°C moist heat **ContraCon** decontamination routine.[1][2][3] This simplifies the decontamination process as it eliminates the need to disassemble and remove the sensors.[2][3]

Q3: What is the expected temperature and humidity accuracy in a Heracell incubator with **ContraCon**?

A3: The Heracell 150i incubator is specified to have a temperature stability of ±0.1°C and a uniformity of ±0.5°C at 37°C. Under normal operating conditions at 37°C, a relative humidity of approximately 93% is achieved.[4]

Calibration Requirements and Protocols

Regular calibration of the temperature and humidity sensors is critical for maintaining an optimal and reproducible environment for your experiments.

Ouantitative Data Summary

Parameter	Specification/Recommend ation	Source
Temperature		
Calibration Frequency	Every 6 months	[1]
Temperature Stability	±0.1°C at 37°C	
Temperature Uniformity	±0.5°C at 37°C	
Humidity		
Recommended Calibration Frequency	Annually (as per good laboratory practice)	
Expected Relative Humidity	Approx. 93% at 37°C	[4]

Experimental Protocol: Temperature Sensor Calibration

This protocol is based on the procedure for the Heracell 150i/240i incubators.

Troubleshooting & Optimization





Objective: To calibrate the incubator's internal temperature sensor against a certified reference thermometer.

Materials:

- Calibrated reference thermometer with an accuracy of > ±0.1°C.[4]
- Isothermal container (e.g., a flask filled with glycerol).[4]
- Deionized water for the humidity reservoir.[1]

Procedure:

- Preparation:
 - Ensure the incubator has been running at the desired setpoint (e.g., 37°C) for at least two hours to stabilize.[1]
 - Fill the water reservoir in the base of the incubator with deionized water.[1]
 - Place the probe of the calibrated reference thermometer into the isothermal container (glycerol flask).
 - Position the isothermal container in the center of the incubator.[4]
 - Feed the reference thermometer's cable through the access port at the back of the incubator.
- Stabilization:
 - Close the incubator door and allow the reference thermometer reading to stabilize for at least 10-12 hours. Do not open the door during this period.[1]
- · Calibration:
 - After the stabilization period, compare the temperature reading of the reference thermometer with the incubator's displayed temperature.



- If there is a significant deviation, access the calibration menu on the incubator's control panel.
- Follow the on-screen instructions to adjust the incubator's temperature reading to match the value from the calibrated reference thermometer.

Troubleshooting Guides

This section addresses common issues you may encounter with the temperature and humidity sensors.

Temperature Troubleshooting

Issue	Potential Cause	Troubleshooting Steps
Temperature deviation from setpoint	Improper calibration	Recalibrate the temperature sensor using the protocol above.
Door not sealing properly	Check the door gasket for any damage or debris and ensure it is closing tightly.	
Blocked airflow	Ensure that shelves and equipment inside the incubator are not obstructing the internal fan.	
"Actual value not plausible" error message	Implausible temperature signal	1. Reset the unit. 2. If the error persists, contact technical service.[5]
"Sensor breakage" error message	The measured value exceeds the accepted limit	1. Dry the sensor. 2. If the error persists, request service.[5]


Humidity Troubleshooting



Issue	Potential Cause	Troubleshooting Steps
Low humidity levels	Insufficient water in the reservoir	Check the water level in the incubator's water reservoir and refill with sterile distilled water as needed.
Incorrect water type	Ensure you are using sterile distilled water. Tap water can lead to mineral buildup and affect humidification.	
Door left open for an extended period	Minimize the duration of door openings to allow for faster humidity recovery.	
"Humidity sensor probe break" error message	Defective humidity sensor in the sensor block	Contact technical service for sensor replacement.
Condensation inside the chamber	High ambient humidity	Ensure the laboratory environment has controlled humidity levels.
Improperly sealed inner door	Check the seal of the inner glass door(s) to ensure a tight fit.	

Visual Diagrams Logical Relationship for Calibration Requirement






Click to download full resolution via product page

Caption: Logical triggers for performing sensor calibration.

Troubleshooting Flowchart for Humidity Issues





Click to download full resolution via product page

Caption: Step-by-step troubleshooting for low humidity readings.



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. documents.thermofisher.com [documents.thermofisher.com]
- 2. documents.thermofisher.com [documents.thermofisher.com]
- 3. grupo-certilab.com [grupo-certilab.com]
- 4. DOT Language | Graphviz [graphviz.org]
- 5. medium.com [medium.com]
- To cite this document: BenchChem. [Calibration requirements for the ContraCon temperature and humidity sensors]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1167394#calibration-requirements-for-the-contracon-temperature-and-humidity-sensors]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support:The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com